

Molecular structure and IUPAC name of 1,2,3,5,7-Pentachloronaphthalene

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Compound of Interest

Compound Name: 1,2,3,5,7-Pentachloronaphthalene

Cat. No.: B3061118

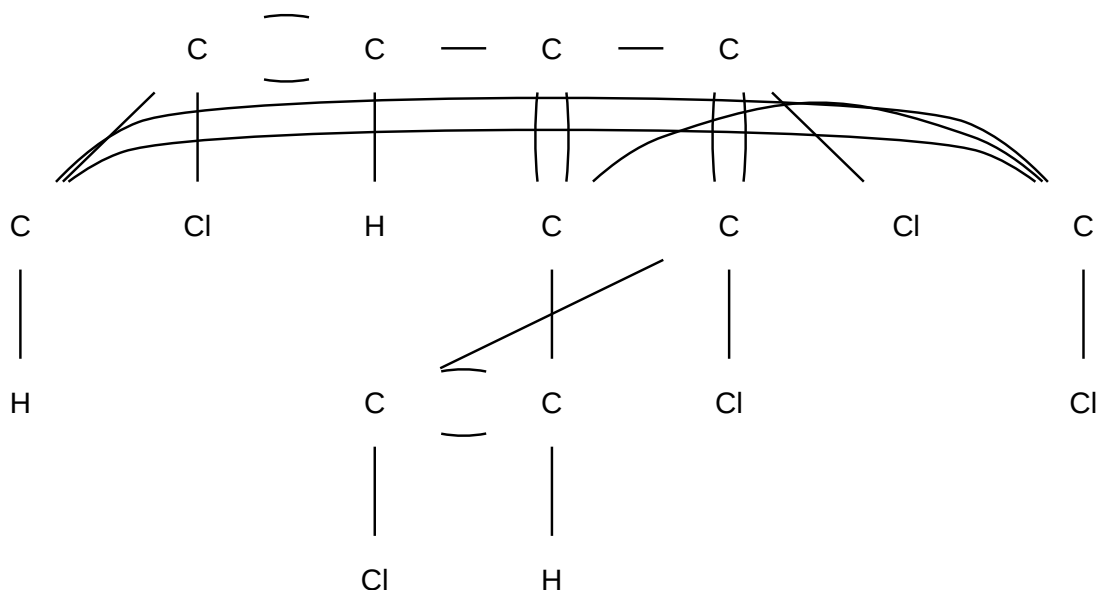
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An In-Depth Technical Guide to 1,2,3,5,7-Pentachloronaphthalene

This technical guide provides a comprehensive overview of the molecular structure, chemical properties, synthesis, and experimental analysis of **1,2,3,5,7-Pentachloronaphthalene**, a specific congener of polychlorinated naphthalenes (PCNs). This document is intended for researchers, scientists, and professionals in the fields of environmental science, toxicology, and drug development.

Molecular Structure and IUPAC Name

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **1,2,3,5,7-pentachloronaphthalene**.^[1] Its chemical structure consists of a naphthalene bicyclic aromatic ring with five chlorine atoms substituted at the 1, 2, 3, 5, and 7 positions.



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Caption: Molecular structure of **1,2,3,5,7-Pentachloronaphthalene**.

Physicochemical and Toxicological Data

A summary of the key quantitative data for **1,2,3,5,7-Pentachloronaphthalene** is presented in the table below. This information is critical for understanding its environmental fate, transport, and potential biological interactions.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₃ Cl ₅	[1]
Molecular Weight	300.4 g/mol	[1]
CAS Number	53555-65-0	[1]
Monoisotopic Mass	297.867739 Da	[1]
XLogP3	6.4	[1]
Kovats Retention Index	Standard non-polar: 2131; Semi-standard non-polar: 2145	[1]

Experimental Protocols

Detailed methodologies for the synthesis and a key environmental study of **1,2,3,5,7-Pentachloronaphthalene** are provided below.

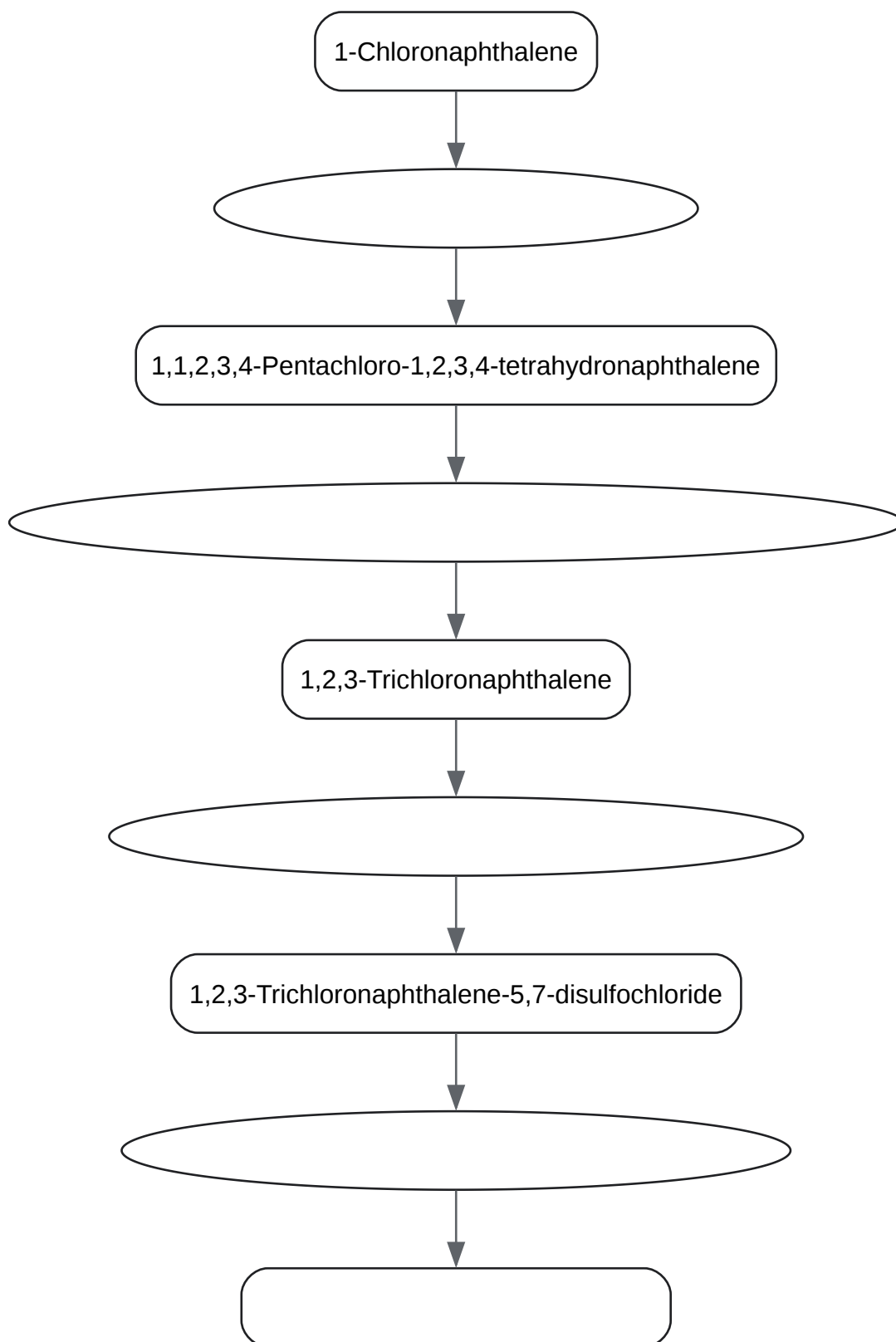
Synthesis of 1,2,3,5,7-Pentachloronaphthalene (PeCN52)

The synthesis of **1,2,3,5,7-Pentachloronaphthalene** (designated as PeCN52 in some literature) is a multi-step process.[2]

Protocol:

- **Chlorine Addition:** 1-Chloronaphthalene is treated with chlorine in a chloroform (CHCl₃) solution. This reaction leads to the formation of 1,1,2,3,4-pentachloro-1,2,3,4-tetrahydronaphthalene.
- **Dehydrochlorination:** The resulting pentachloro-tetrahydronaphthalene undergoes double dehydrochlorination with sodium hydroxide (NaOH) in boiling ethanol to yield 1,2,3-trichloronaphthalene.
- **Sulfonation and Chlorination:** The 1,2,3-trichloronaphthalene is then sulfonated, followed by a reaction with thionyl chloride (SOCl₂).
- **Final Reaction:** The resulting 1,2,3-trichloronaphthalene-5,7-disulfochloride is reacted with hexachlorocyclopentadiene to produce the final product, **1,2,3,5,7-**

pentachloronaphthalene.[2]

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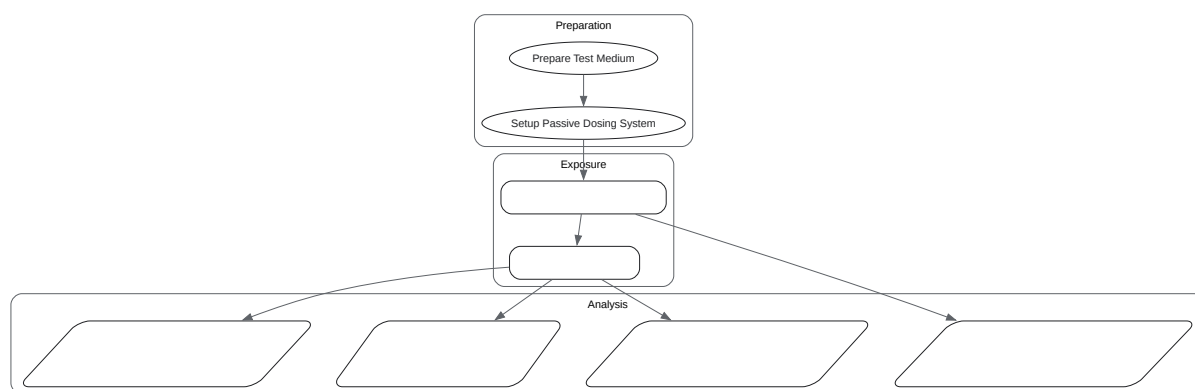
Caption: Synthesis workflow for **1,2,3,5,7-Pentachloronaphthalene**.

Environmental Fate and Effects Study: Food Chain Transfer

A study investigated the transfer and effects of **1,2,3,5,7-pentachloronaphthalene** in an experimental aquatic food chain.[2] The experiment aimed to determine the bioconcentration from water to worms and subsequent biomagnification from worms to fish.

Experimental Protocol:

- **Test Organisms and Medium:** The oligochaete worm *Lumbriculus variegatus* and rainbow trout (*Oncorhynchus mykiss*) were used. The test medium was prepared to sustain the organisms.
- **Passive Dosing System:** A passive dosing system was employed to expose the worms to constant dissolved concentrations of **1,2,3,5,7-pentachloronaphthalene**. This involved adding the medium to passive dosing jars and allowing the system to equilibrate for 24 hours.
- **Worm Exposure:** *Lumbriculus variegatus* were introduced to the equilibrated passive dosing jars for bioconcentration analysis.
- **Fish Exposure and Biomagnification:** Rainbow trout were individually exposed to the contaminated worms. The dietary intake of the contaminated worms by the fish was monitored to calculate the biomagnification factor (BMF).
- **Toxicity and Detoxification Analysis:** The study also explored potential toxic effects on the trout, including survival, growth, and liver somatic index. Detoxification processes were investigated by measuring the transcript levels of genes encoding for the ABCB1 transporter and the biotransformation enzyme CYP1A1.[2]



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Caption: Experimental workflow for the food chain transfer study.

Applications in Research

1,2,3,5,7-Pentachloronaphthalene serves as a crucial standard for environmental testing and research.[3] Studies involving this compound are vital for understanding the biomagnification and potential health effects of polychlorinated naphthalenes.[2] For instance, research has been conducted to determine the concentrations of this pollutant in human placental tissue, highlighting its relevance to human health risk assessment.[3]

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